

Application of BIMAX1 in cancer cell proliferation assays.

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Compound of Interest

Compound Name: BIMAX1

Cat. No.: B15549134

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For Researchers, Scientists, and Drug Development Professionals

Introduction

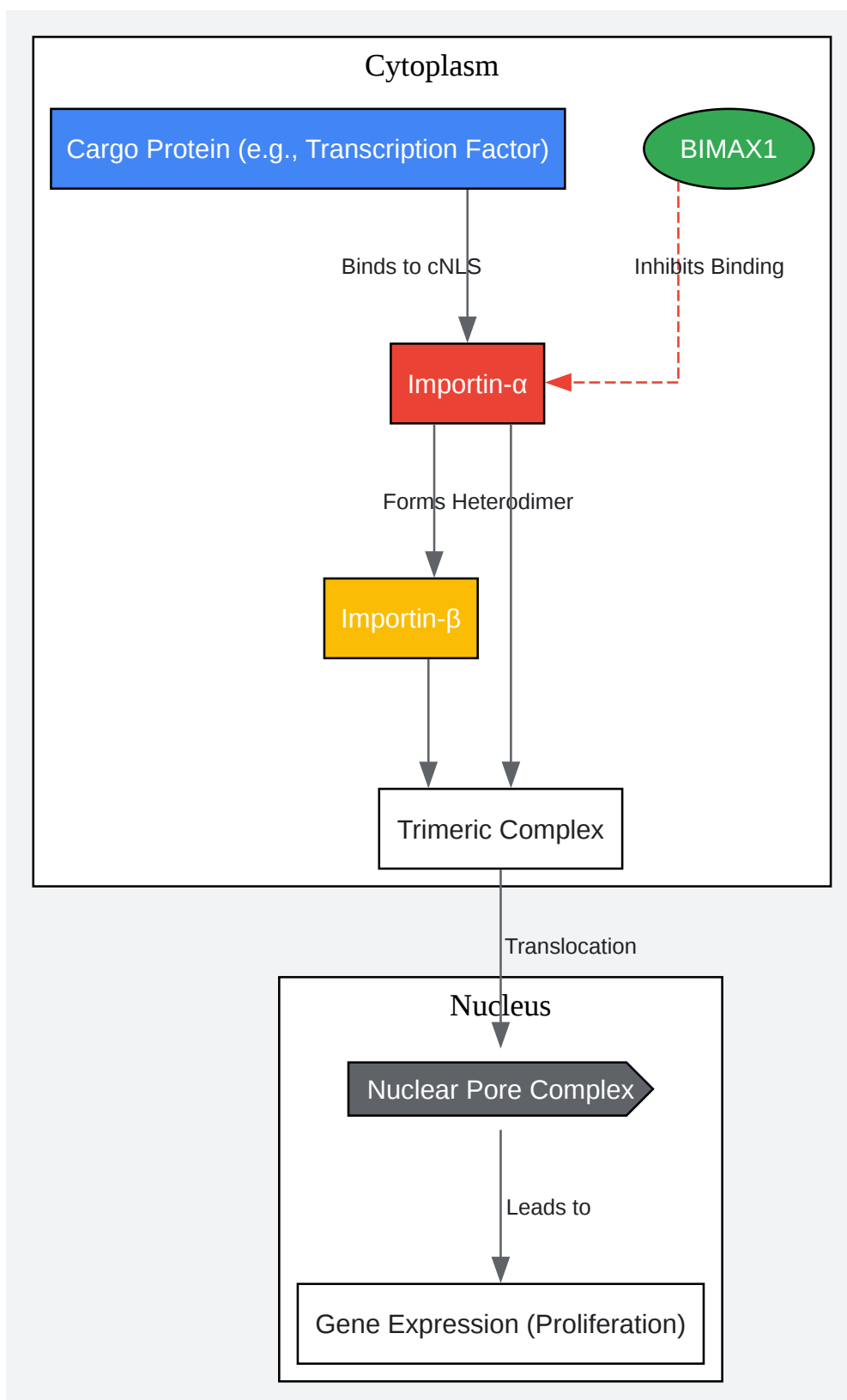
BIMAX1 is a potent peptide inhibitor that specifically targets Importin- α , a crucial component of the classical nuclear import pathway.^[1] This pathway is responsible for the translocation of numerous proteins from the cytoplasm to the nucleus, a process that is fundamental for various cellular functions, including gene expression, cell cycle progression, and proliferation. In the context of oncology, many proteins that drive cancer cell proliferation and survival, such as transcription factors, are dependent on this nuclear import machinery. By inhibiting Importin- α , **BIMAX1** effectively blocks the nuclear entry of these oncogenic cargo proteins, thereby presenting a promising strategy for cancer therapy.

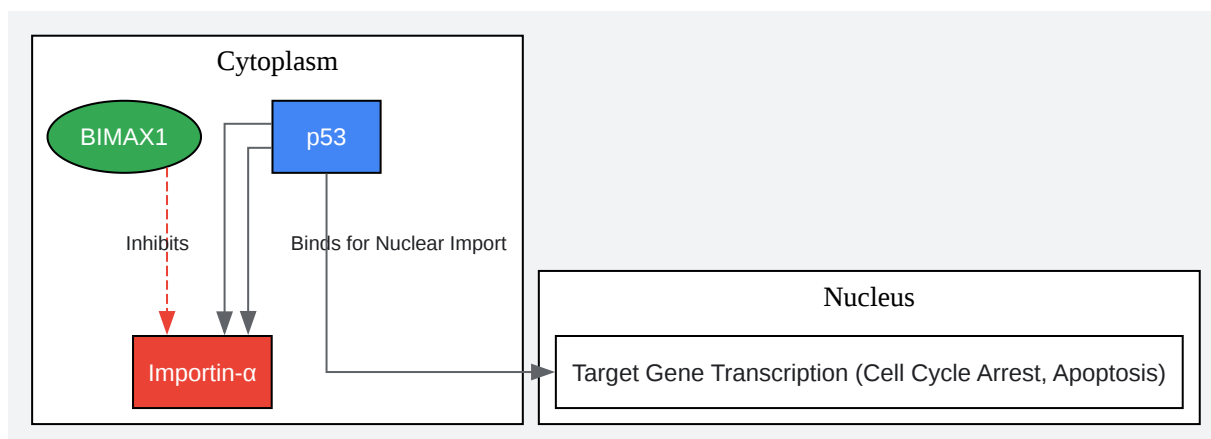
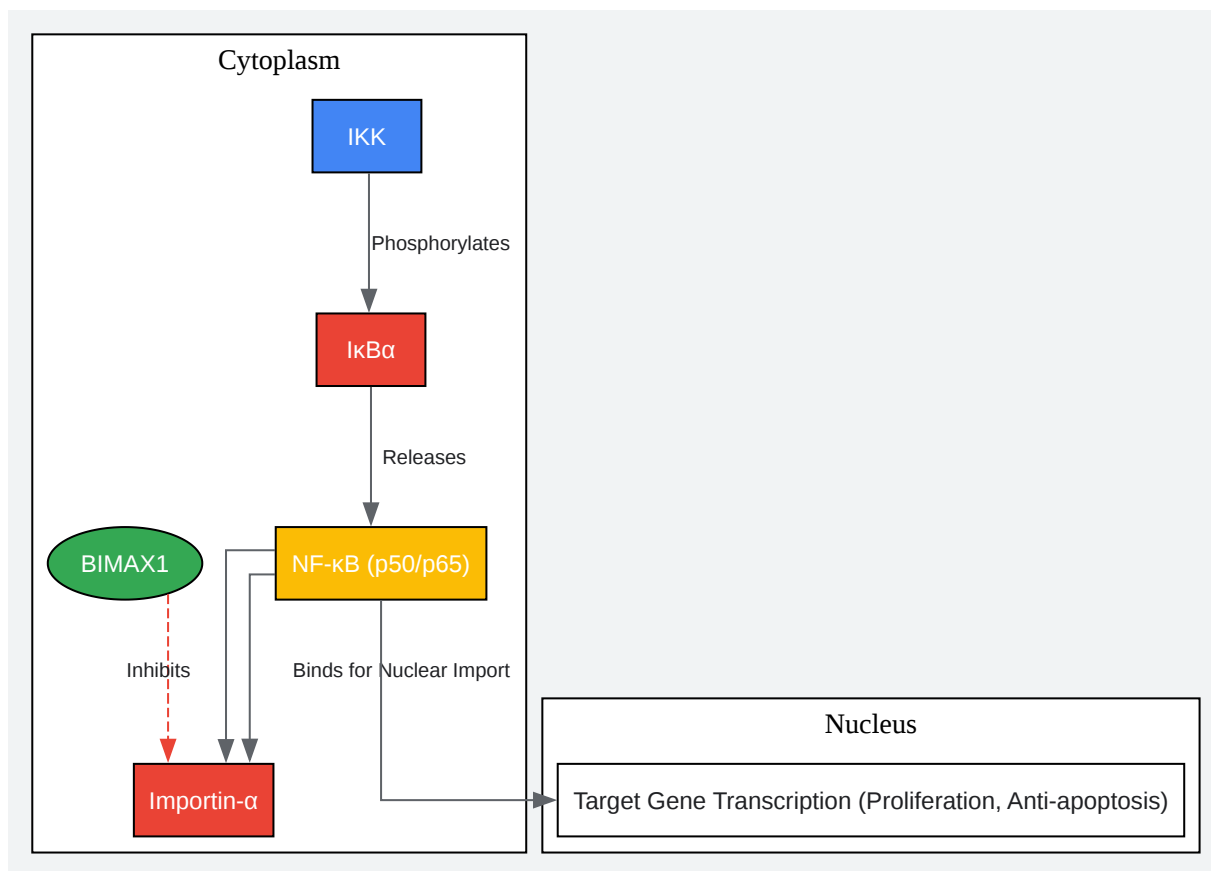
These application notes provide a comprehensive overview of the use of **BIMAX1** in cancer cell proliferation assays, including its mechanism of action, detailed experimental protocols, and data interpretation.

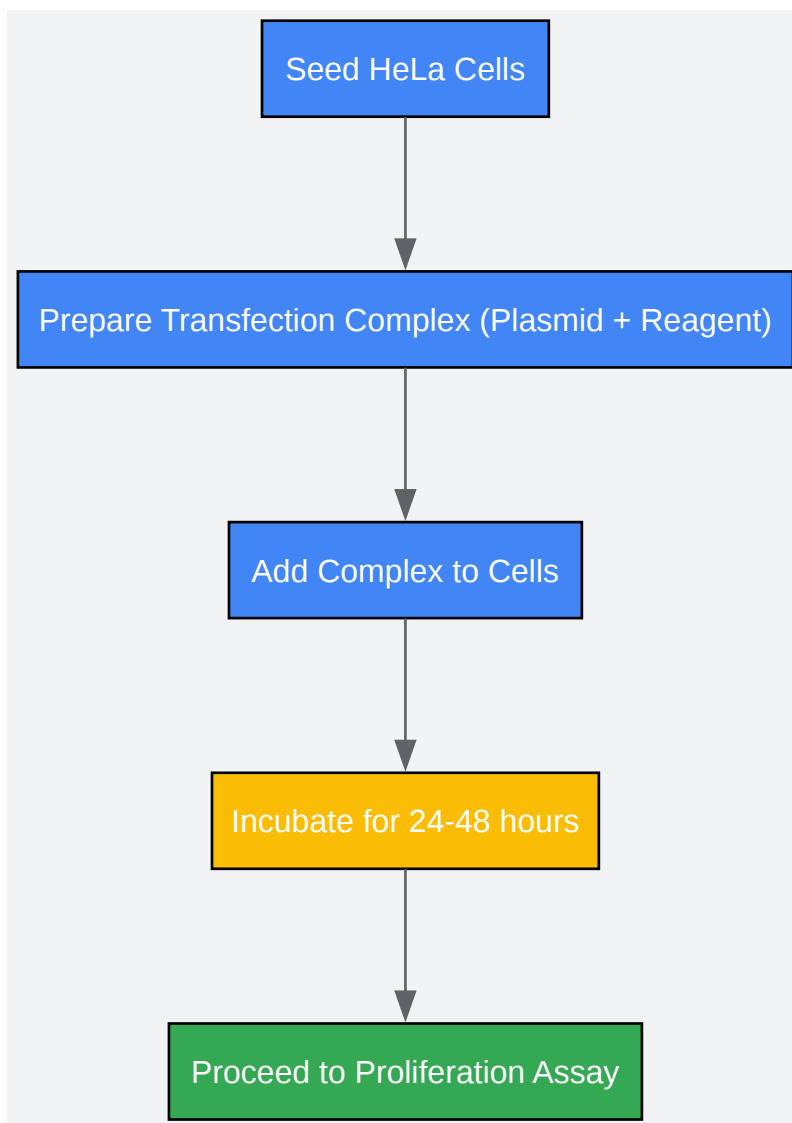
Mechanism of Action

BIMAX1 functions by binding with high affinity to Importin- α , preventing it from recognizing and binding to proteins containing a classical nuclear localization signal (cNLS). This disruption of

the Importin- α /cargo protein interaction is the primary mechanism by which **BIMAX1** inhibits the nuclear import of key proteins involved in cell proliferation. The inhibition of this pathway can lead to the cytoplasmic retention of oncogenic transcription factors and cell cycle regulators, ultimately resulting in the suppression of cancer cell growth.







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References

- 1. researchgate.net [researchgate.net]
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